

# CAS number 54469-46-4 physicochemical properties

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## Compound of Interest

Compound Name: *1-Ethoxy-3-(piperazin-1-yl)propan-2-ol*

Cat. No.: *B1422189*

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An In-depth Technical Guide on the Physicochemical Properties of **1-ethoxy-3-(piperazin-1-yl)propan-2-ol** (CAS Number: 54469-46-4)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physicochemical properties of the organic compound **1-ethoxy-3-(piperazin-1-yl)propan-2-ol**, identified by the CAS number 54469-46-4. Due to the limited specific experimental data for this compound in publicly accessible literature, this document also outlines standardized experimental protocols for determining key physicochemical parameters.

## Core Physicochemical Properties

The fundamental physicochemical properties of **1-ethoxy-3-(piperazin-1-yl)propan-2-ol** are summarized in the tables below. These values are compiled from available chemical databases and supplier information.

### Table 1: General and Physical Properties

Property	Value
CAS Number	54469-46-4
Molecular Formula	C <sub>9</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	188.27 g/mol
Boiling Point	303.3 ± 37.0 °C at 760 mmHg
Density	1.0 ± 0.1 g/cm <sup>3</sup>
Vapor Pressure	0.0 ± 1.4 mmHg at 25°C

**Table 2: Chemical Identifiers**

Identifier Type	Identifier
IUPAC Name	1-ethoxy-3-(piperazin-1-yl)propan-2-ol
InChI	InChI=1S/C9H20N2O2/c1-2-13-8-9(12)7-11-5-3-10-4-6-11/h9-10,12H,2-8H2,1H3
InChIKey	FKRHIKHPLLIOLR-UHFFFAOYSA-N
SMILES	CCOCC(CN1CCNCC1)O

## Experimental Protocols

Detailed experimental methodologies for determining the key physicochemical properties listed above are crucial for data verification and further research. The following are standard protocols that are generally applicable for organic liquids like **1-ethoxy-3-(piperazin-1-yl)propan-2-ol**.

### Determination of Boiling Point (Capillary Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube or oil bath

- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The assembly is immersed in a Thiele tube or an oil bath.
- The bath is heated gently and evenly.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When a continuous stream of bubbles emerges from the capillary tube, the heating is stopped.
- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Determination of Density (Pycnometer Method)

Objective: To determine the mass per unit volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)

- Analytical balance
- Constant temperature water bath
- Thermometer

Procedure:

- A clean and dry pycnometer is weighed empty on an analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is wiped from the outside.
- The filled pycnometer is placed in a constant temperature water bath to allow the liquid to reach thermal equilibrium.
- The pycnometer is removed from the bath, dried, and weighed.
- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature, and weighed again.
- The density of the sample liquid is calculated using the masses of the empty pycnometer, the pycnometer with the sample, and the pycnometer with the reference liquid, along with the known density of the reference liquid.

## Determination of Vapor Pressure (Static Method)

Objective: To measure the pressure exerted by the vapor of the liquid in thermodynamic equilibrium with its condensed phase at a given temperature.

Apparatus:

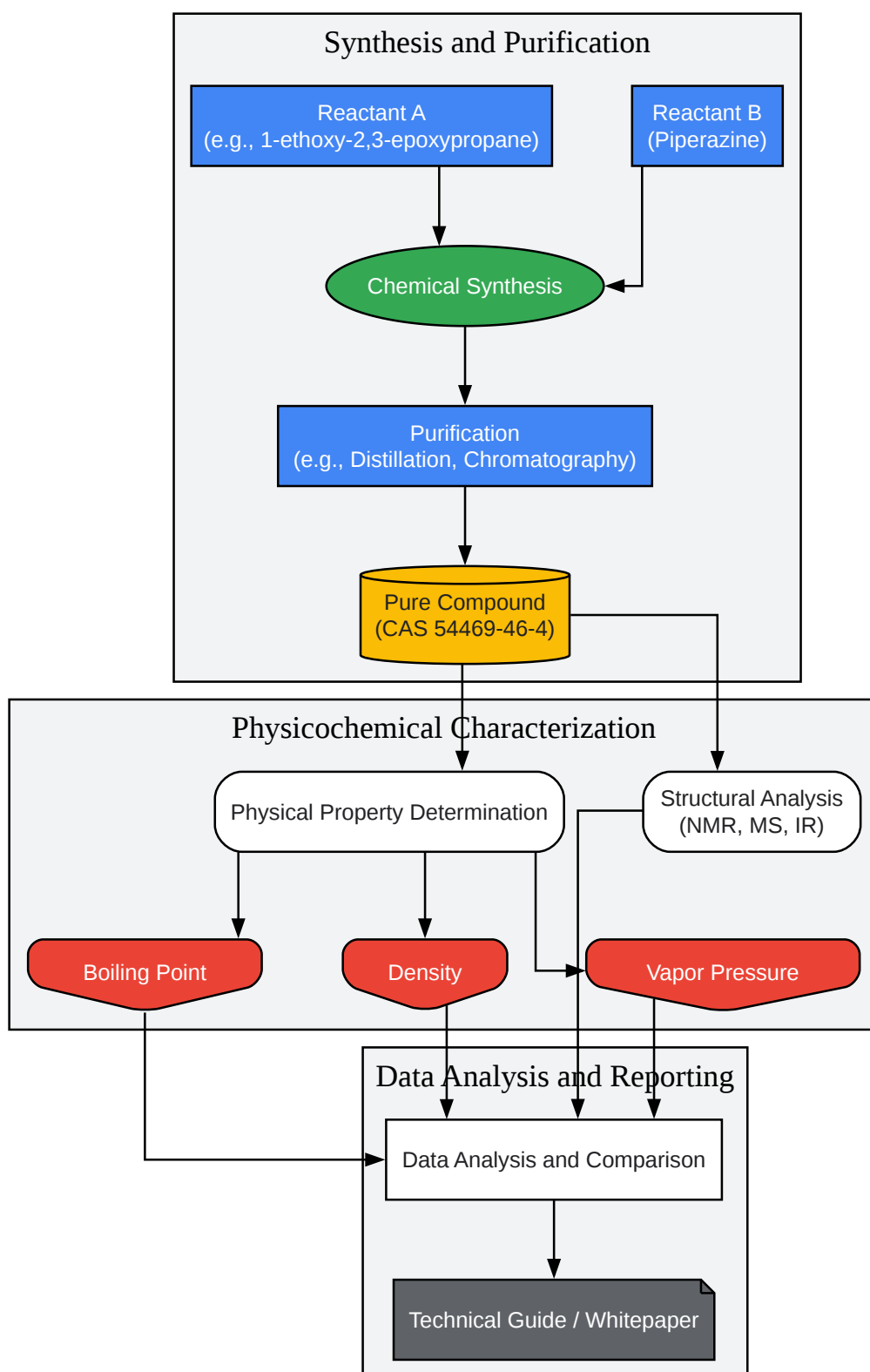
- Airtight flask connected to a pressure sensor (manometer)
- Temperature probe
- Constant temperature bath
- Vacuum pump

Procedure:

- A small amount of the liquid is placed in the flask.
- The flask is submerged in a constant temperature bath.
- The air in the flask is removed using a vacuum pump to ensure the measured pressure is solely due to the vapor of the substance.
- The system is allowed to reach equilibrium, where the rate of evaporation equals the rate of condensation.
- The pressure inside the flask, which is the vapor pressure of the liquid at that temperature, is recorded from the pressure sensor.
- This process is repeated at various temperatures to obtain a vapor pressure curve.

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the synthesis and physicochemical characterization of a novel chemical entity like **1-ethoxy-3-(piperazin-1-yl)propan-2-ol**.



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Caption: Workflow for Synthesis and Physicochemical Analysis.

## Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in peer-reviewed scientific literature regarding the biological activity and associated signaling pathways for **1-ethoxy-3-(piperazin-1-yl)propan-2-ol**. The piperazine moiety is a common scaffold in many biologically active compounds, exhibiting a wide range of pharmacological effects including antihistaminic, anti-inflammatory, and anticancer properties. However, without specific experimental data for the title compound, any discussion of its biological role would be speculative. Further research, including in vitro and in vivo assays, would be necessary to elucidate its pharmacological profile.

As no specific signaling pathways have been identified for this compound, a diagrammatic representation cannot be provided at this time. Should such information become available, it would be a valuable addition to the understanding of this molecule's function.

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